

Application Notes and Protocols: N6,N6-Dimethyl-xylo-adenosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N6,N6-Dimethyl-xylo-adenosine

Cat. No.: B13919979

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

N6,N6-Dimethyl-xylo-adenosine is a modified nucleoside analog of adenosine.[1][2] Such analogs are pivotal in biomedical research and drug discovery, often serving as probes to elucidate complex biological pathways or as therapeutic agents themselves.[3][4] Modifications to the ribose sugar, as seen in the "xylo" configuration, and to the nucleobase, with the N6,N6-dimethyl groups, can significantly alter the compound's affinity for adenosine receptors, metabolic stability, and overall biological activity.[2]

Adenosine analogs are known to interact with various cellular targets, including adenosine receptors, which are implicated in cardiovascular, respiratory, and central nervous system functions.[5][6] They have also been investigated for their potential in cancer therapy as nucleoside antimetabolites.[1][7] The preparation of accurate and stable stock solutions is the foundational step for any in vitro or in vivo studies to ensure reproducible and reliable experimental outcomes. This document provides a detailed protocol for the preparation of stock solutions of **N6,N6-Dimethyl-xylo-adenosine** and outlines a potential signaling pathway for further investigation.

Physicochemical Data and Solubility

Proper handling and storage are crucial for maintaining the integrity of **N6,N6-Dimethyl-xylo-adenosine**. The following table summarizes its key properties.

Property	Value	Source
Molecular Formula	C12H17N5O4	[2] [7]
Molecular Weight	295.29 g/mol	[2] [7]
CAS Number	669055-52-1	[5]
Appearance	Solid	[2] [7]
Purity	≥95%	[2] [5]
Solubility	10 mM in DMSO	
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[7]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[7]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N6,N6-Dimethyl-xylo-adenosine** in Dimethyl Sulfoxide (DMSO).

3.1. Materials

- **N6,N6-Dimethyl-xylo-adenosine** (MW: 295.29 g/mol)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered in foil)
- Sterile, precision pipettes and tips
- Vortex mixer

- Water bath or heat block (optional, for enhancing solubility)

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **N6,N6-Dimethyl-xylo-adenosine** before handling.

3.3. Step-by-Step Procedure

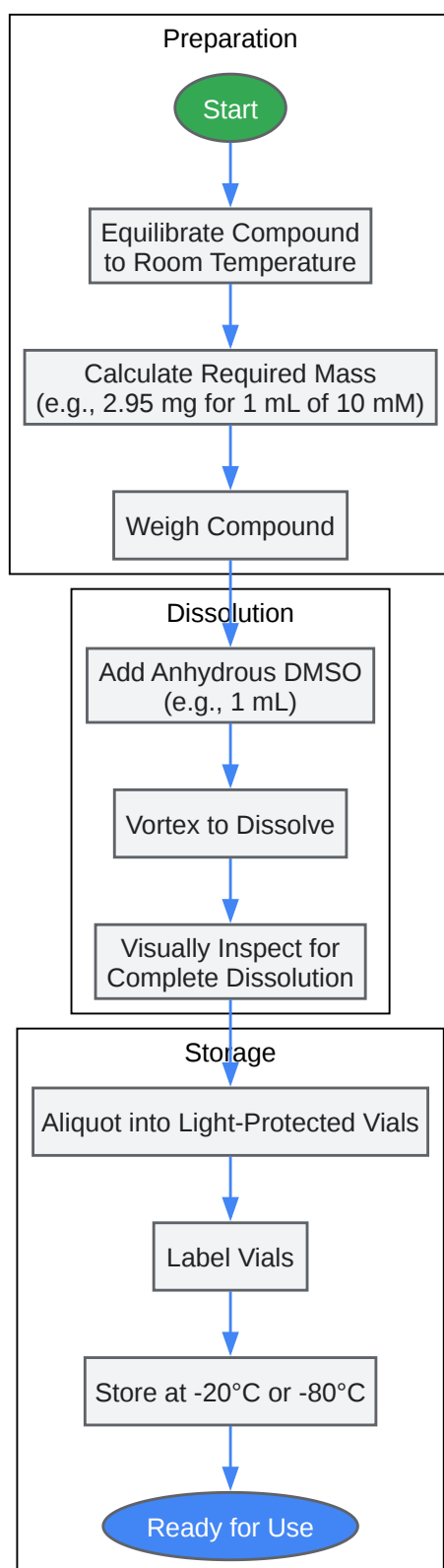
- Equilibration: Allow the vial of **N6,N6-Dimethyl-xylo-adenosine** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of the compound.
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times (1 \text{ L} / 1000 \text{ mL}) \times 295.29 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g})$
 - $\text{Mass (mg)} = 2.95 \text{ mg}$
- Weighing: Carefully weigh out 2.95 mg of **N6,N6-Dimethyl-xylo-adenosine** using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the compound.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.

- Visually inspect the solution against a light source to ensure there are no visible particulates.
- If solubility is an issue, gentle warming in a water bath (up to 37°C) can be applied for a short period.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber or foil-wrapped) vials. This minimizes freeze-thaw cycles and exposure to light.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term stability.^[7]

Visualization of Experimental Workflow and Signaling Pathway

4.1. Experimental Workflow

The following diagram illustrates the key steps for preparing the stock solution.

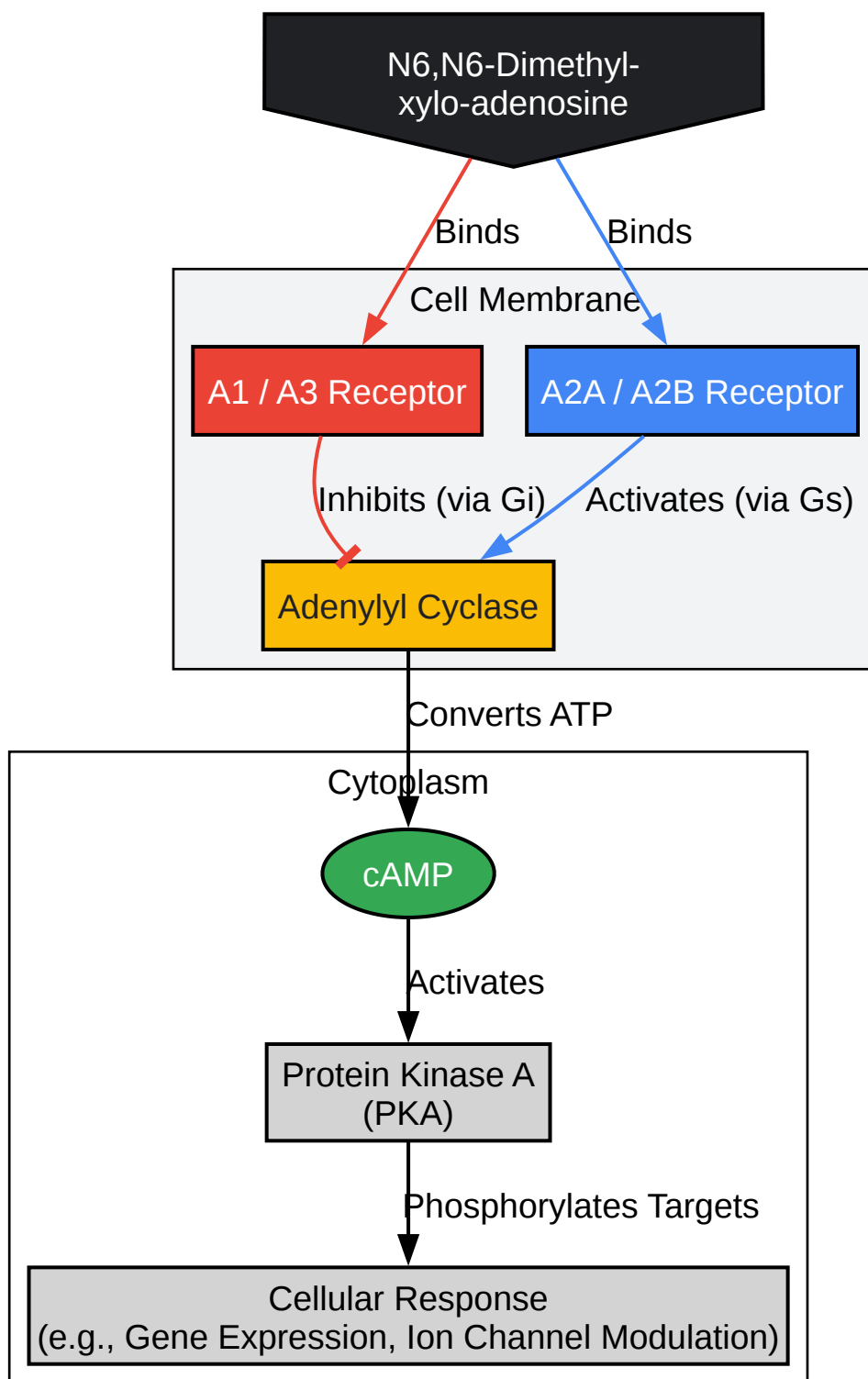


[Click to download full resolution via product page](#)

Caption: Workflow for preparing **N6,N6-Dimethyl-xylo-adenosine** stock solution.

4.2. Postulated Signaling Pathway

As an adenosine analog, **N6,N6-Dimethyl-xylo-adenosine** is postulated to interact with adenosine receptors (ARs). ARs are G-protein coupled receptors (GPCRs) that modulate adenylyl cyclase (AC) activity.[8] A1 and A3 receptors typically couple to Gi proteins to inhibit AC, while A2A and A2B receptors couple to Gs proteins to stimulate AC.[8][9] This leads to changes in cyclic AMP (cAMP) levels, a critical second messenger.



[Click to download full resolution via product page](#)

Caption: Postulated signaling via adenosine receptors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N6,N6-Dimethyl-xylo-adenosine - CD BioGlyco [bioglyco.com]
- 3. Preparation of nucleoside analogues: opportunities for innovation at the interface of synthetic chemistry and biocatalysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Preparation of nucleoside analogues: opportunities for innovation at the interface of synthetic chemistry and biocatalysis - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 5. N6,N6-Dimethyl-xylo-adenosine, CasNo.669055-52-1 BOC Sciences United States [bocscichem.lookchem.com]
- 6. Adenosine - Wikipedia [en.wikipedia.org]
- 7. N6,N6-Dimethyl-xylo-adenosine | Nucleoside Antimetabolite/Analog | 669055-52-1 | Invivochem [invivochem.com]
- 8. journals.physiology.org [journals.physiology.org]
- 9. Adenosine receptors and second messenger signaling pathways in rat cardiac fibroblasts - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: N6,N6-Dimethyl-xylo-adenosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13919979#preparing-stock-solutions-of-n6-n6-dimethyl-xylo-adenosine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com